

# CAS number and physicochemical properties of Prodelphinidin B3

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## Compound of Interest

Compound Name: Prodelphinidin B3

Cat. No.: B3416401

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## Prodelphinidin B3: A Technical Guide for Researchers

For the attention of researchers, scientists, and professionals in drug development, this document provides a comprehensive technical overview of **Prodelphinidin B3**, including its chemical identity, physicochemical properties, and relevant biological activities. This guide is intended to serve as a foundational resource for further investigation and application of this natural compound.

## Chemical Identity and Physicochemical Properties

**Prodelphinidin B3** is a B-type proanthocyanidin, a class of polyphenolic compounds found in various plant sources, including barley, beer, and pomegranate peels.<sup>[1]</sup> Its structure consists of two gallocatechin units linked by a C4-C8 bond.

## Chemical Structure and Identifiers

- CAS Number: 78362-05-7<sup>[2]</sup>
- Molecular Formula: C<sub>30</sub>H<sub>26</sub>O<sub>14</sub><sup>[2]</sup>
- IUPAC Name: (2R,3S)-2-(3,4,5-trihydroxyphenyl)-8-[(2R,3S,4S)-3,5,7-trihydroxy-2-(3,4,5-trihydroxyphenyl)-3,4-dihydro-2H-chromen-4-yl]-3,4-dihydro-2H-chromene-3,5,7-triol<sup>[2]</sup>

- Synonyms: Gallocatechin-(4 $\alpha$  → 8)-gallocatechin, Prodelphinidin B-3[2]

## Physicochemical Data

The following table summarizes the key physicochemical properties of **Prodelphinidin B3**. It is important to note that many of these values are predicted due to the complexity of isolating and analyzing this compound.

Property	Value	Source
Molecular Weight	610.52 g/mol	[2]
Boiling Point (Predicted)	946.8 ± 65.0 °C	(Predicted)
Density (Predicted)	1.817 ± 0.06 g/cm <sup>3</sup>	(Predicted)
pKa (Strongest Acidic, Predicted)	8.56 - 9.02	(Predicted)
pKa (Strongest Basic, Predicted)	-5.2	(Predicted)
Water Solubility (Predicted)	0.18 g/L (practically insoluble)	[3]
LogP (Predicted)	1.7 - 2.81	[4][5]
Hydrogen Bond Donor Count	11 - 12	[3][5]
Hydrogen Bond Acceptor Count	13 - 14	[3][5]
Rotatable Bond Count	3	[3][5]
Polar Surface Area	241 - 261 Å <sup>2</sup>	[3][4][5]

## Experimental Protocols

Detailed experimental protocols for the determination of all physicochemical properties of **Prodelphinidin B3** are not readily available in single, published sources. However, standard methodologies for the analysis of flavonoids and proanthocyanidins are applicable.

## Isolation and Purification

**Prodelphinidin B3** can be extracted from plant materials using solvents such as aqueous acetone or methanol.<sup>[6]</sup> Purification is typically achieved through chromatographic techniques.

- High-Performance Liquid Chromatography (HPLC): A standard method for the separation and purification of proanthocyanidins. A reversed-phase C18 column is often used with a gradient elution of water and an organic solvent like methanol or acetonitrile, often with a small percentage of acid (e.g., formic acid) to improve peak shape.<sup>[7][8]</sup>

## Structural Elucidation and Quantification

- Mass Spectrometry (MS): When coupled with HPLC (HPLC-MS), it provides molecular weight and fragmentation data, which is crucial for identification.<sup>[7][9]</sup>
- Nuclear Magnetic Resonance (NMR) Spectroscopy: <sup>1</sup>H- and <sup>13</sup>C-NMR are used to determine the detailed chemical structure and stereochemistry of the molecule.<sup>[10][11][12]</sup>

## Determination of Physicochemical Properties

- Melting Point: The melting point of solid **Prodelphinidin B3** can be determined using the capillary method with a melting point apparatus. The sample is packed into a capillary tube and heated at a controlled rate, and the temperature range from the first appearance of liquid to complete melting is recorded.<sup>[13][14][15][16]</sup>
- Solubility: The shake-flask method is a common technique for determining the solubility of polyphenols. An excess of the compound is agitated in a specific solvent at a constant temperature until equilibrium is reached. The concentration of the dissolved compound in the supernatant is then measured, typically by HPLC or UV-Vis spectrophotometry.<sup>[4][17]</sup>
- pKa: Potentiometric titration is a standard method for determining the acid dissociation constant (pKa). A solution of the compound is titrated with a standard acid or base, and the pH is monitored with a pH meter. The pKa is determined from the inflection point of the titration curve.<sup>[18][19]</sup>

## Biological Activity and Signaling Pathways

**Prodelphinidin B3** and its related compounds have demonstrated a range of biological activities, primarily antioxidant, anti-inflammatory, and anticancer effects. While specific

signaling pathway studies on **Prodelphinidin B3** are limited, research on closely related prodelphinidins provides strong indications of its potential mechanisms of action.

## Anticancer Activity

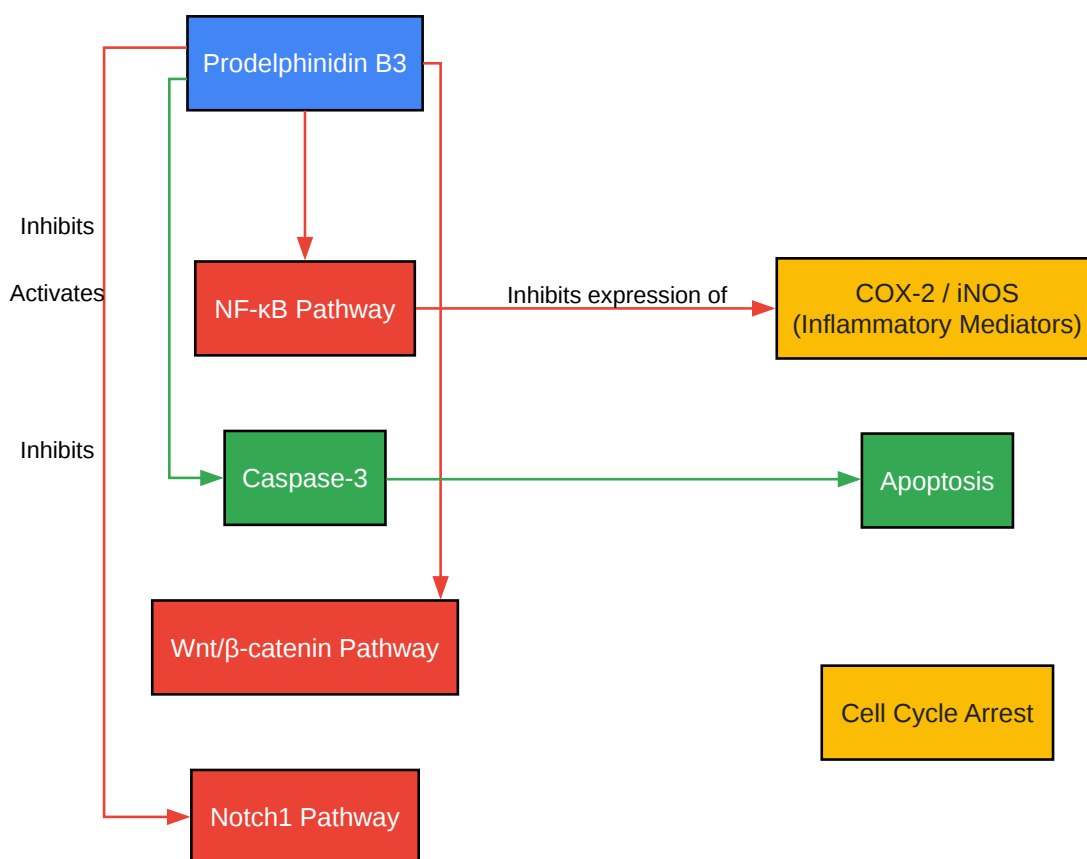
Studies on synthetic **Prodelphinidin B3** have shown that it can inhibit the growth of prostate cancer cells.<sup>[1][7][20]</sup> This is achieved through the induction of cell cycle arrest and apoptosis, mediated by the activation of caspase-3.<sup>[7][18]</sup> Furthermore, a derivative, prodelphinidin B-2,3,3"-O-gallate, has been found to inhibit the Notch1 signaling pathway in triple-negative breast cancer cells.<sup>[6][10][20]</sup> The monomeric unit of prodelphinidins, delphinidin, has been shown to suppress the Wnt/ $\beta$ -catenin signaling pathway in prostate cancer cells.<sup>[8]</sup>

## Anti-inflammatory and Antioxidant Effects

Prodelphinidins are potent antioxidants.<sup>[13][16][17]</sup> A related compound, prodelphinidin B-4 3'-O-gallate, has been shown to exert anti-inflammatory effects by inhibiting COX-2 and iNOS expression through the downregulation of the TAK1-NF- $\kappa$ B signaling pathway.<sup>[15]</sup>

## Potential Signaling Pathways

Based on the available evidence for **Prodelphinidin B3** and its analogues, the following diagram illustrates the potential signaling pathways modulated by this compound.



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### Potential signaling pathways of **Prodelphinidin B3**.

\*Note: The inhibition of Notch1, Wnt/β-catenin, and NF-κB pathways is based on studies of closely related prodelphinidin compounds and the monomer delphinidin.

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## References

- 1. researchgate.net [researchgate.net]
- 2. Prodelphinidin B3 | C<sub>30</sub>H<sub>26</sub>O<sub>14</sub> | CID 13831068 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]

- 4. researchgate.net [researchgate.net]
- 5. mdpi.com [mdpi.com]
- 6. Polyphenols: Extraction Methods, Antioxidative Action, Bioavailability and Anticarcinogenic Effects - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. Procyanidins: a comprehensive review encompassing structure elucidation via mass spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. centaur.reading.ac.uk [centaur.reading.ac.uk]
- 12.  $^1\text{H}$ - $^{13}\text{C}$  HSQC NMR spectroscopy for estimating procyanidin/prodelphinidin and cis/trans-flavan-3-ol ratios of condensed tannin samples: correlation with thiolysis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. jan.ucc.nau.edu [jan.ucc.nau.edu]
- 14. chem.ucalgary.ca [chem.ucalgary.ca]
- 15. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 16. davjalandhar.com [davjalandhar.com]
- 17. researchgate.net [researchgate.net]
- 18. creative-bioarray.com [creative-bioarray.com]
- 19. Development of Methods for the Determination of pKa Values - PMC [pmc.ncbi.nlm.nih.gov]
- 20. soar-ir.repo.nii.ac.jp [soar-ir.repo.nii.ac.jp]
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